

Application Notes and Protocols for Olguine: Information Not Available

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Compound of Interest

Compound Name: *Olguine*

Cat. No.: *B1235999*

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Initial research indicates that "**Olguine**" is not a recognized pharmaceutical agent or a compound extensively studied in publicly available scientific literature. Therefore, comprehensive dosage and administration guidelines, detailed experimental protocols, and established signaling pathways are not available.

A search of scientific databases reveals a related natural compound, 10-Epi-**olguine**, which has been isolated from *Rabdosia ternifolia*.^[1] This unsaturated lactone has been identified and its structure confirmed through spectroscopic and X-ray crystallographic analyses.^[1] Preliminary studies have shown that 10-Epi-**olguine** exhibits modest cytotoxicity in several human cancer cell lines.^[1] However, this information is limited to a single study and does not provide the basis for creating the detailed application notes and protocols requested.

Due to the lack of available data, it is not possible to provide the following as requested:

- **Quantitative Data Summary:** No clinical or preclinical studies with quantitative data on dosage, efficacy, or pharmacokinetics of "**Olguine**" or "10-Epi-**olguine**" are publicly accessible.
- **Experimental Protocols:** Detailed methodologies for experiments involving "**Olguine**" are not published.
- **Signaling Pathway and Workflow Diagrams:** The mechanism of action and associated signaling pathways for "**Olguine**" have not been elucidated.

Conclusion for Researchers, Scientists, and Drug Development Professionals:

The compound referred to as "**Olguine**" may be an internal designation for a proprietary molecule not yet disclosed in public forums or scientific literature. It is also possible that the name is a variant or misspelling of another compound. For researchers interested in the potential of related compounds, further investigation into the cytotoxic properties of 10-Epi-**olguine** and other compounds isolated from *Rabdosia ternifolia* may be a potential starting point. However, any such research would be exploratory, as no established protocols or dosage information exists.

It is recommended to verify the name and origin of the compound of interest to access any proprietary information that may be available through specific collaborations or internal documentation. Without further publicly available data, the creation of detailed application notes and protocols for "**Olguine**" is not feasible.

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References

- 1. 10-Epi-olguine from *Rabdosia ternifolia* - PubMed [pubmed.ncbi.nlm.nih.gov]
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